

In vitro antifungal spectrum of Antifungal agent 106

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 106

Cat. No.: B15543621

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An in-depth analysis of the in vitro antifungal spectrum of eight major antifungal agents against a panel of 106 clinical and environmental isolates of waterborne and cutaneous *Exophiala* species reveals a varied landscape of susceptibility. This technical guide provides a comprehensive summary of the minimum inhibitory concentrations (MICs) and minimum effective concentrations (MECs), details the experimental methodologies employed for their determination, and visualizes the workflow for a clear understanding of the research process.

Data Presentation: In Vitro Antifungal Activity

The in vitro efficacy of eight antifungal drugs was rigorously evaluated. The results, summarized below, highlight the comparative activity of these agents against a significant collection of *Exophiala* isolates.

Table 1: Summary of MIC and MEC Values for 106 *Exophiala* Species

Antifungal Agent	MIC/MEC Range (µg/ml)	MIC/MEC50 (µg/ml)	MIC/MEC90 (µg/ml)	Geometric Mean MIC/MEC (µg/ml)
Amphotericin B	0.016 - 16	2	16	2.2
Caspofungin	0.08 - 8	2	8	1.827
Fluconazole	0.063 - 64	16	64	35.45
Isavuconazole	0.016 - 16	2	4	1.783
Itraconazole	0.016 - 16	0.125	0.25	0.078
Micafungin	0.08 - 8	0.25	1	0.093
Posaconazole	0.016 - 16	0.031	0.063	0.035
Voriconazole	0.016 - 16	0.5	2	0.624

Table 2: MICs and MECs for 90% of Strains Tested (MIC90/MEC90)

The data indicates that posaconazole and itraconazole were the most potent agents against the tested *Exophiala* species, exhibiting the lowest MIC90 values.^{[1][2][3]}

Antifungal Agent	MIC90/MEC90 (µg/ml)
Posaconazole	0.063
Itraconazole	0.25
Micafungin	1
Voriconazole	2
Isavuconazole	4
Caspofungin	8
Amphotericin B	16
Fluconazole	64

Experimental Protocols

The in vitro susceptibility of the 106 *Exophiala* isolates was determined using a standardized broth microdilution method.

Antifungal Agents and Preparation

The antifungal agents tested were amphotericin B, caspofungin, fluconazole, isavuconazole, itraconazole, micafungin, posaconazole, and voriconazole. Stock solutions of these agents were prepared and diluted in RPMI 1640 medium, buffered to a pH of 7.0 with 0.165 M morpholinepropanesulfonic acid (MOPS), to achieve final concentrations ranging from 0.016 to 64 µg/ml, depending on the agent.^[1] These dilutions were then dispensed into 96-well microdilution trays.^[1]

Isolate Collection and Inoculum Preparation

A total of 106 clinical and environmental isolates of waterborne and cutaneous *Exophiala* species were included in the study. These isolates were obtained from the reference collection of the Centraalbureau voor Schimmelcultures (CBS) Fungal Biodiversity Center. The fungal inocula were prepared from fresh cultures and adjusted to a specific concentration to ensure standardized testing conditions.

Broth Microdilution Assay

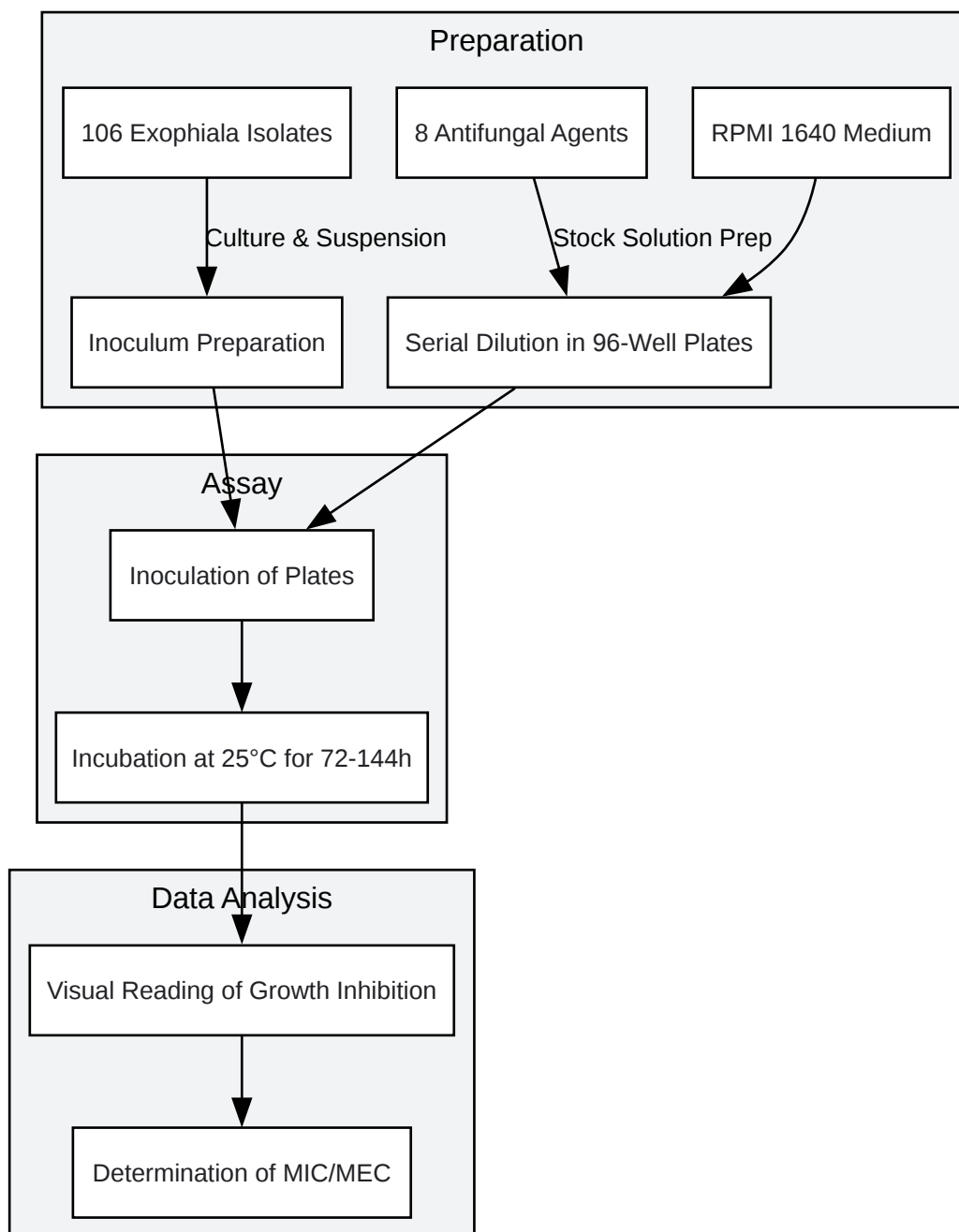
The prepared microdilution trays containing the serially diluted antifungal agents were inoculated with the fungal suspensions. The trays were then incubated at 25°C. Due to the variable growth rates of the different *Exophiala* species, the incubation period ranged from 72 to 144 hours.

Determination of MIC and MEC

The minimum inhibitory concentrations (MICs) for amphotericin B, fluconazole, itraconazole, isavuconazole, posaconazole, and voriconazole were determined visually. This was done by comparing the fungal growth in the wells containing the antifungal agent to the growth in a drug-free control well. The MIC was defined as the lowest concentration of the drug that resulted in a significant inhibition of growth. For the echinocandins, caspofungin and micafungin, the minimum effective concentration (MEC) was determined.

Visualizations

Experimental Workflow for In Vitro Antifungal Susceptibility Testing



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Caption: Workflow for antifungal susceptibility testing.

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References

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- 2. In vitro activities of eight antifungal drugs against 106 waterborne and cutaneous exophiala species - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [In vitro antifungal spectrum of Antifungal agent 106]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543621#in-vitro-antifungal-spectrum-of-antifungal-agent-106]

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